

# An In-depth Technical Guide to Fmoc-2,6-dimethyl-L-tyrosine

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## Compound of Interest

Compound Name: *Fmoc-2,6-dimethyl-L-tyrosine*

CAS No.: 206060-54-0

Cat. No.: B1321272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fmoc-2,6-dimethyl-L-tyrosine** (CAS No. 206060-54-0), a crucial building block in modern peptide chemistry and drug discovery. This document details its physicochemical properties, analytical data, synthesis, and applications, with a focus on its role in the development of novel therapeutics, particularly in the field of opioid receptor modulation.

## Core Properties and Specifications

**Fmoc-2,6-dimethyl-L-tyrosine** is a synthetic derivative of the amino acid L-tyrosine. It features two key modifications: a base-labile fluorenylmethoxycarbonyl (Fmoc) group protecting the  $\alpha$ -amino group and two methyl groups substituted at the 2 and 6 positions of the phenol ring. This unique structure imparts valuable characteristics for its primary application in solid-phase peptide synthesis (SPPS).[1] The dimethyl substitution enhances the hydrophobicity and steric bulk of the side chain, which can lead to peptides with increased metabolic stability, receptor affinity, and modified biological activity.[1][2]

## Physicochemical Data

The fundamental properties of **Fmoc-2,6-dimethyl-L-tyrosine** are summarized below, compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
CAS Number	206060-54-0	[3][4]
Molecular Formula	C <sub>26</sub> H <sub>25</sub> NO <sub>5</sub>	[3][4][5]
Molecular Weight	431.49 g/mol	[3][5]
Appearance	White to off-white solid/powder	[1][6]
Purity	≥98% (Assay), ≥99.5% (Chiral HPLC)	[1][6]
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> = -19 ± 2° (c=1 in MeOH)	[1]
IUPAC Name	(2S)-2-[[[(9H-fluoren-9-yl)methoxy]carbonylamino]-3-(4-hydroxy-2,6-dimethylphenyl)propanoic acid	[4]
Storage Conditions	2 - 8 °C, protect from moisture	[1]
Computed Density	1.290 g/cm <sup>3</sup>	[6][7]
Computed Boiling Point	691.2 ± 55.0 °C at 760 mmHg	[6][7]

## Analytical Data

Detailed spectroscopic data is essential for confirming the identity and purity of the compound. While a publicly available Certificate of Analysis with complete spectral assignments for this specific compound is not readily available, the expected data based on its structure and analysis of similar compounds are as follows:

- <sup>1</sup>H NMR & <sup>13</sup>C NMR: The spectra would confirm the presence of the Fmoc group (with characteristic aromatic signals between ~7.3-7.9 ppm), the dimethylated tyrosine ring (with

two methyl singlets and aromatic protons), and the chiral alpha-carbon environment.

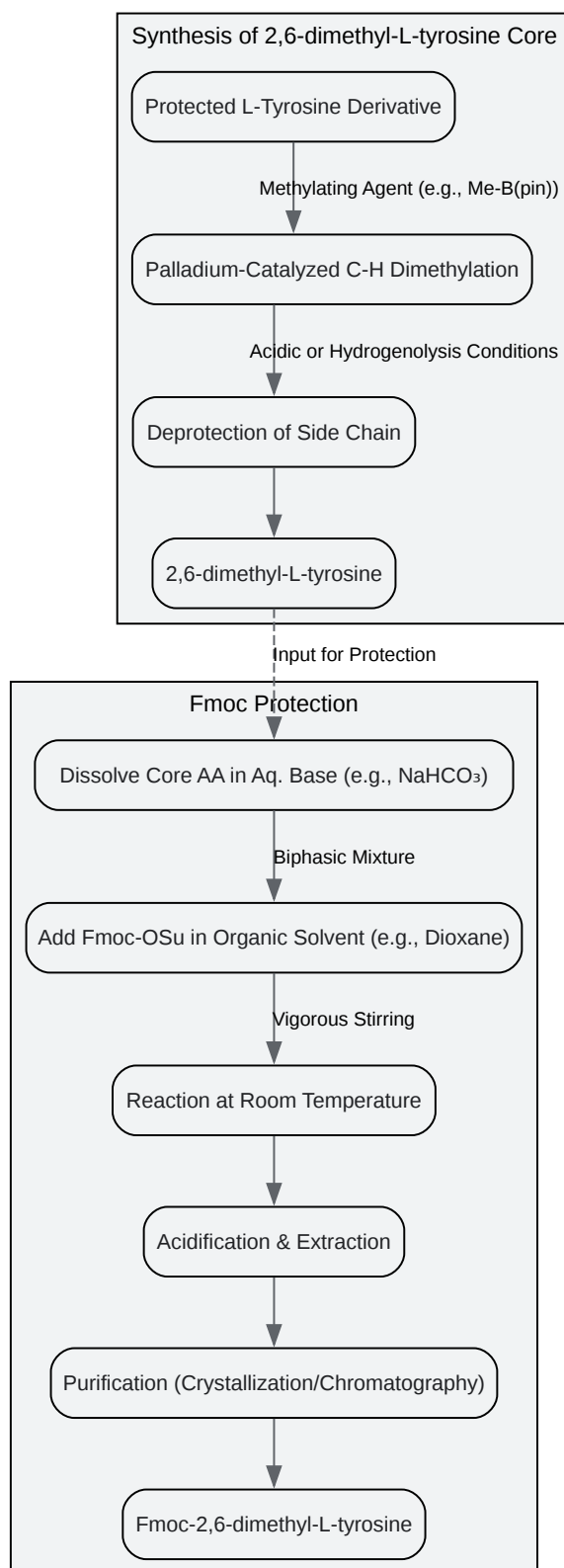
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry would be expected to show a prominent ion corresponding to the protonated molecule  $[M+H]^+$  at approximately  $m/z$  432.18.
- High-Performance Liquid Chromatography (HPLC): Chiral HPLC is used to confirm enantiomeric purity, while reverse-phase HPLC is used to assess chemical purity, which is typically specified as  $\geq 98\%$ .<sup>[1][6]</sup>

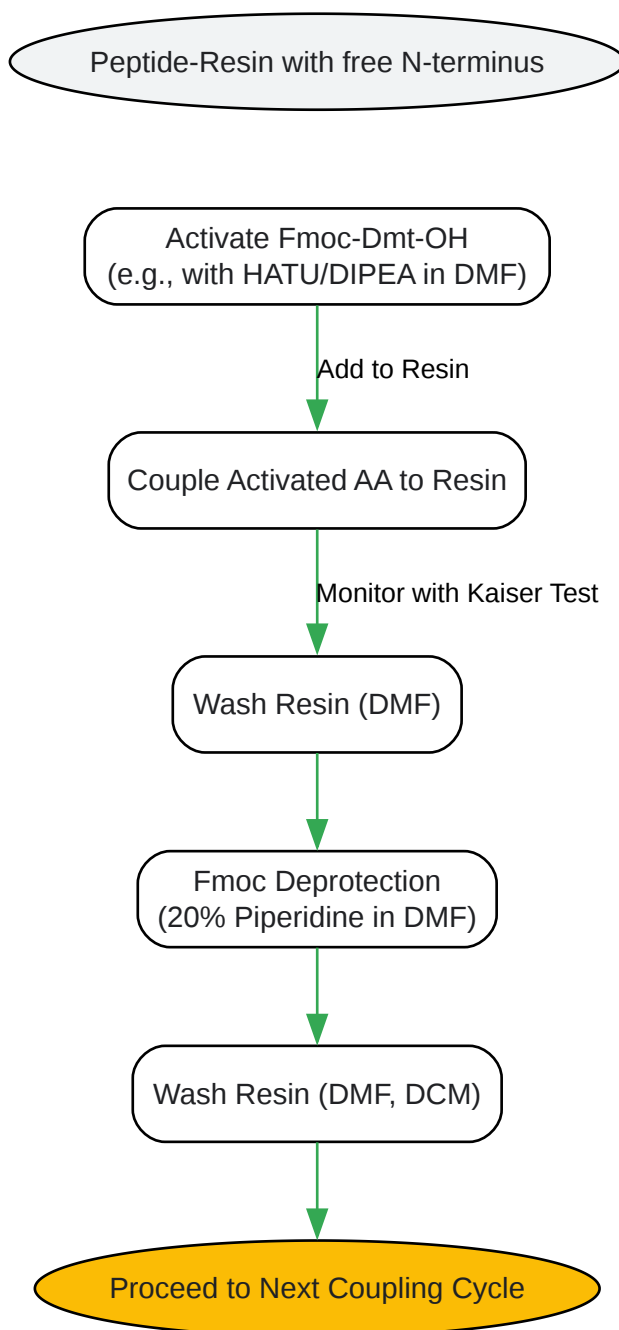
## Experimental Protocols

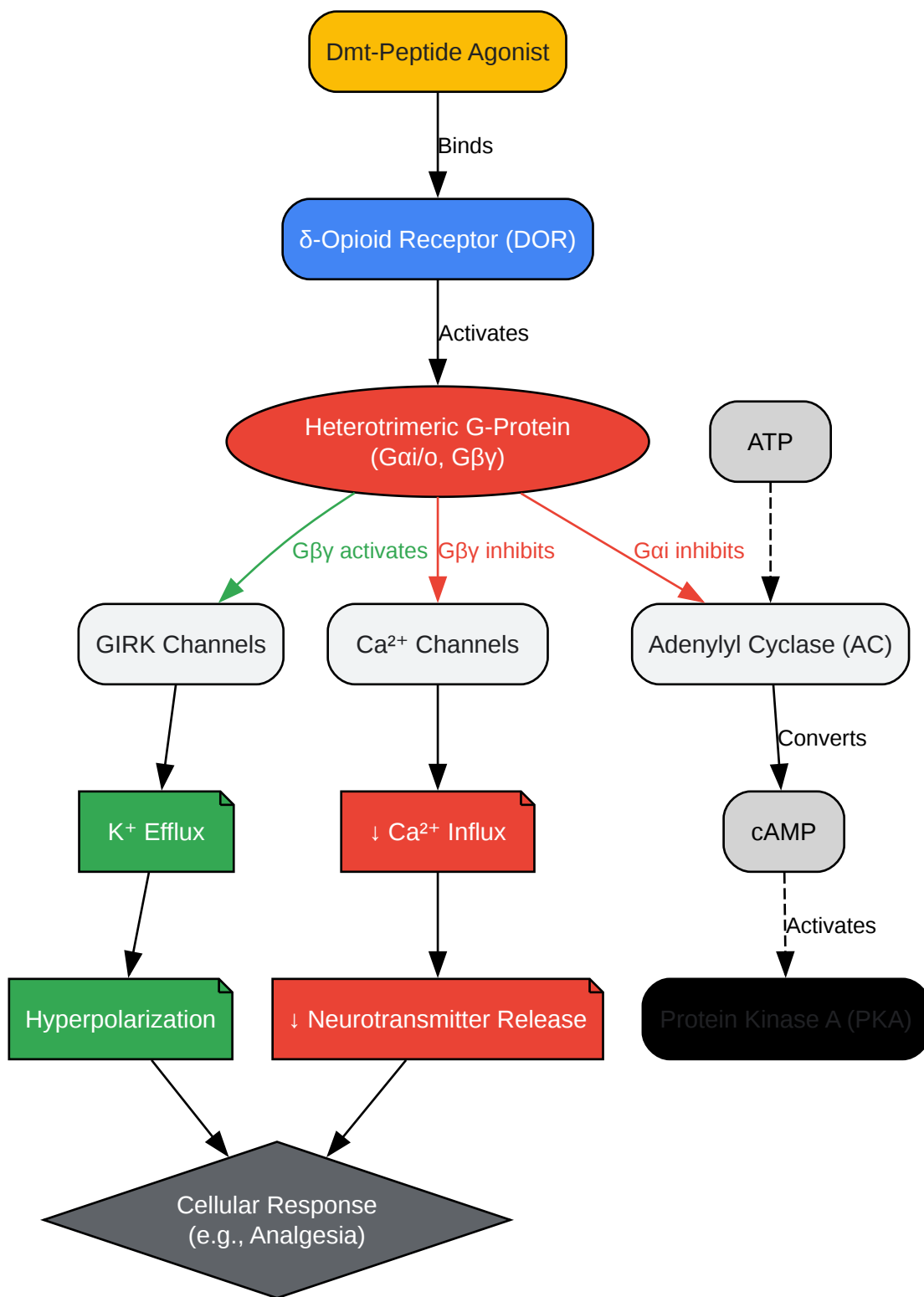
**Fmoc-2,6-dimethyl-L-tyrosine** is primarily used as a building block in Fmoc-based solid-phase peptide synthesis (SPPS). The following sections provide detailed, generalized methodologies for its synthesis and incorporation into a peptide chain.

### Synthesis of Fmoc-2,6-dimethyl-L-tyrosine

The synthesis involves two main stages: the creation of the unnatural amino acid 2,6-dimethyl-L-tyrosine, followed by the protection of its  $\alpha$ -amino group with Fmoc. The following is a generalized workflow.







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